

# N,N-Dimethyl-m-phenylenediamine Dihydrochloride: A Technical Profile of Physical Characteristics

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## Compound of Interest

**Compound Name:** *N,N-Dimethyl-m-phenylenediamine dihydrochloride*

**Cat. No.:** B043698

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This technical guide provides an in-depth analysis of the physical and chemical properties of **N,N-Dimethyl-m-phenylenediamine dihydrochloride** (CAS No: 3575-32-4). The information presented is curated for researchers, scientists, and professionals in drug development, offering a concise and data-driven overview of this compound's key physical attributes.

## Physical Appearance and Form

**N,N-Dimethyl-m-phenylenediamine dihydrochloride** is typically encountered as a solid substance. Its physical form can be variable, appearing as a powder, crystals, crystalline powder, lumps, or even a fused solid.<sup>[1]</sup> The color of the compound is also subject to variation, generally ranging from white to off-white.<sup>[2]</sup> However, shades of cream, yellow, pale brown, blue, pink, pale gray, gray, beige, or purple have also been reported.<sup>[1][2]</sup>

This variability in color and form can be attributed to factors such as purity, manufacturing process, and storage conditions. It is important to note that the compound may discolor over time.

## Physicochemical Properties

A summary of the key quantitative physical and chemical data for **N,N-Dimethyl-m-phenylenediamine dihydrochloride** is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>2</sub>	[1]
Molecular Weight	209.12 g/mol	[3][4]
Melting Point	217 °C (decomposes)	[4]
Solubility	Soluble in water (100 mg / 2 mL)	[4]
Appearance	Crystals, powder, crystalline powder, lumps, or fused solid	[1]
Color	White to cream, yellow, pale brown, blue, pink, gray, beige, or purple	[1][2]

## Experimental Protocols: Determination of Physical Properties

The characterization of the physical properties of a chemical compound like **N,N-Dimethyl-m-phenylenediamine dihydrochloride** follows established analytical chemistry protocols.

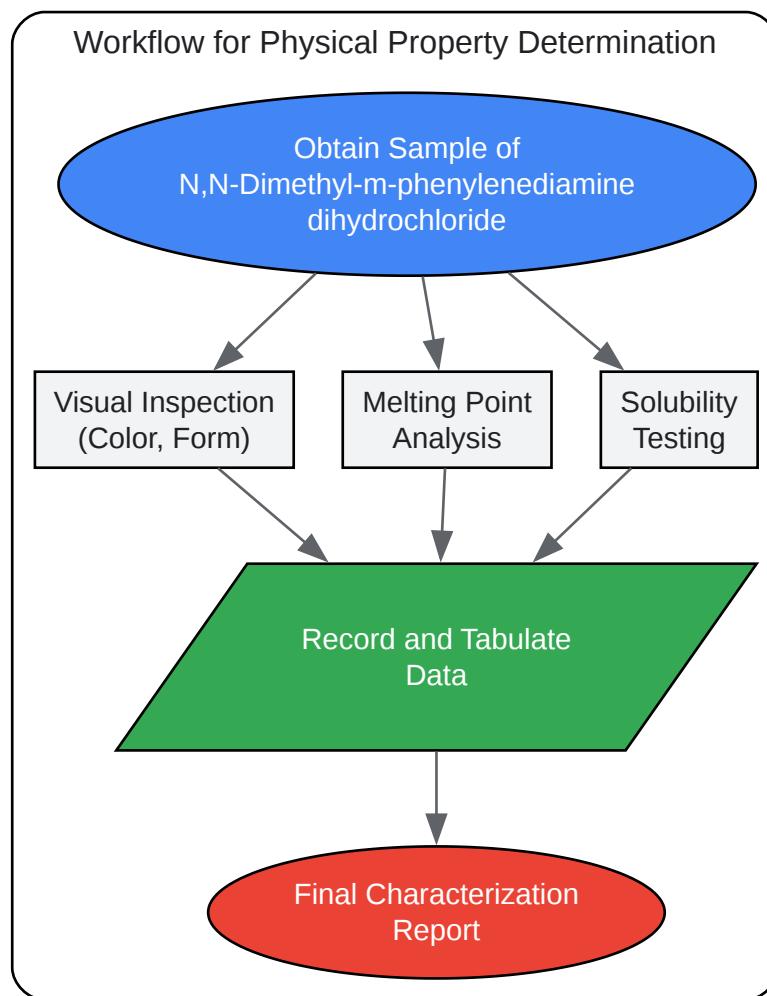
3.1 Visual Inspection: The form and color are determined by direct visual observation of the sample under controlled lighting conditions. Any variations in color or morphology are noted.

3.2 Melting Point Determination: A calibrated melting point apparatus is used. A small, dry sample is packed into a capillary tube and heated at a controlled rate. The temperature range from the point at which the substance begins to melt to when it becomes completely liquid is recorded. The observation of decomposition at the melting point is a critical characteristic.[4]

3.3 Solubility Testing: A predetermined mass of the compound is added to a specific volume of a solvent (e.g., 100 mg into 2 mL of water) at a constant temperature.[4] The mixture is

agitated, and the dissolution is observed. Solubility is categorized based on the extent of dissolution (e.g., soluble, slightly soluble, insoluble).

The workflow for these characterization methods is outlined in the diagram below.



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Figure 1. General workflow for determining the physical properties of a chemical substance.

## Safety and Handling

**N,N-Dimethyl-m-phenylenediamine dihydrochloride** is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled.<sup>[5]</sup> It causes skin and serious eye irritation and may cause respiratory irritation.<sup>[5]</sup> Appropriate personal protective equipment

(PPE), including gloves, goggles, and respiratory protection, should be worn when handling this chemical.[5][6] It is combustible and may form explosive dust mixtures in the air.[7]

## Conclusion

**N,N-Dimethyl-m-phenylenediamine dihydrochloride** is a solid compound with a variable crystalline form and a wide range of potential colors, from white to purple. Its key physicochemical properties, such as a decomposition melting point of approximately 217 °C and good solubility in water, are critical for its handling and application in research and development. Adherence to standard safety protocols is mandatory when working with this compound.

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